

Application Note: UV-Vis Spectrophotometric Assay for Piroxicam Betadex

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Compound of Interest

Compound Name: *Piroxicam betadex*

CAS No.: 96684-40-1

Cat. No.: B13784931

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AN-PBX-UV-001

Introduction

Piroxicam is a potent non-steroidal anti-inflammatory drug (NSAID) widely used for its analgesic, anti-inflammatory, and antipyretic properties.[1][2][3] It functions by inhibiting the cyclooxygenase (COX) enzymes, which are involved in the synthesis of prostaglandins that mediate pain and inflammation.[2][3][4] Piroxicam's therapeutic efficacy can be limited by its poor aqueous solubility.[5] To overcome this, it is often formulated with betadex (beta-cyclodextrin), a cyclic oligosaccharide, to form an inclusion complex.[2] This complex, **piroxicam betadex**, enhances the solubility and dissolution rate of piroxicam, leading to improved bioavailability and a faster onset of action.[2][3] This application note details a simple, accurate, and cost-effective UV-Vis spectrophotometric method for the quantitative determination of piroxicam in **piroxicam betadex** bulk and pharmaceutical dosage forms.

Principle

The method is based on the measurement of the absorbance of a **piroxicam betadex** solution in a suitable solvent. The amount of piroxicam is quantified using the Beer-Lambert law, which

states that the absorbance of a solution is directly proportional to the concentration of the analyte. The quantification is performed at the wavelength of maximum absorbance (λ_{max}) for piroxicam.

Materials and Reagents

- **Piroxicam Betadex** Reference Standard
- **Piroxicam Betadex** Sample (e.g., tablets)
- Methanol (Analytical Grade)
- Phosphate Buffered Saline (PBS) pH 7.4
- Deionized Water
- Volumetric flasks (10 mL, 100 mL)
- Pipettes
- Mortar and Pestle

Instrumentation

A double-beam UV-Vis spectrophotometer equipped with 1 cm matched quartz cuvettes was used for all absorbance measurements.

Experimental Protocols

Preparation of Solvent

The solvent used for this assay is Phosphate Buffered Saline (PBS) at pH 7.4.

Determination of Wavelength of Maximum Absorbance (λ_{max})

- Prepare a dilute solution of **piroxicam betadex** in PBS (pH 7.4).

- Scan the solution over a wavelength range of 200-400 nm using the UV-Vis spectrophotometer with PBS (pH 7.4) as a blank.
- The wavelength at which the maximum absorbance is observed is the λ_{max} . For piroxicam in PBS (pH 7.4), the λ_{max} is approximately 354 nm.[\[1\]](#)

Preparation of Standard Stock Solution (200 $\mu\text{g/mL}$ of Piroxicam)

- Accurately weigh 20 mg of piroxicam reference standard.[\[1\]](#)
- Transfer it into a 100 mL volumetric flask.[\[1\]](#)
- Dissolve the standard in 15 mL of methanol.[\[1\]](#)
- Make up the volume to 100 mL with PBS (pH 7.4) to obtain a 200 $\mu\text{g/mL}$ stock solution.[\[1\]](#)

Preparation of Working Standard Solutions and Calibration Curve

- From the standard stock solution (200 $\mu\text{g/mL}$), pipette appropriate aliquots into a series of 10 mL volumetric flasks.
- Dilute with PBS (pH 7.4) to obtain final concentrations in the range of 2-10 $\mu\text{g/mL}$.[\[1\]](#)
- Measure the absorbance of each working standard solution at 354 nm against PBS (pH 7.4) as a blank.
- Plot a calibration curve of absorbance versus concentration.
- Determine the correlation coefficient (R^2) and the regression equation ($y = mx + c$). The correlation coefficient should be close to 0.999.[\[1\]](#)

Preparation of Sample Solution

- Weigh and finely powder 20 tablets of the **piroxicam betadex** formulation.
- Accurately weigh a quantity of the powder equivalent to 20 mg of piroxicam.

- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 70 mL of PBS (pH 7.4) and sonicate for 15 minutes to ensure complete dissolution of the drug.
- Make up the volume to 100 mL with PBS (pH 7.4).
- Filter the solution through a suitable filter paper.
- Dilute an appropriate volume of the filtrate with PBS (pH 7.4) to obtain a final concentration within the linearity range (2-10 µg/mL).

Assay Procedure

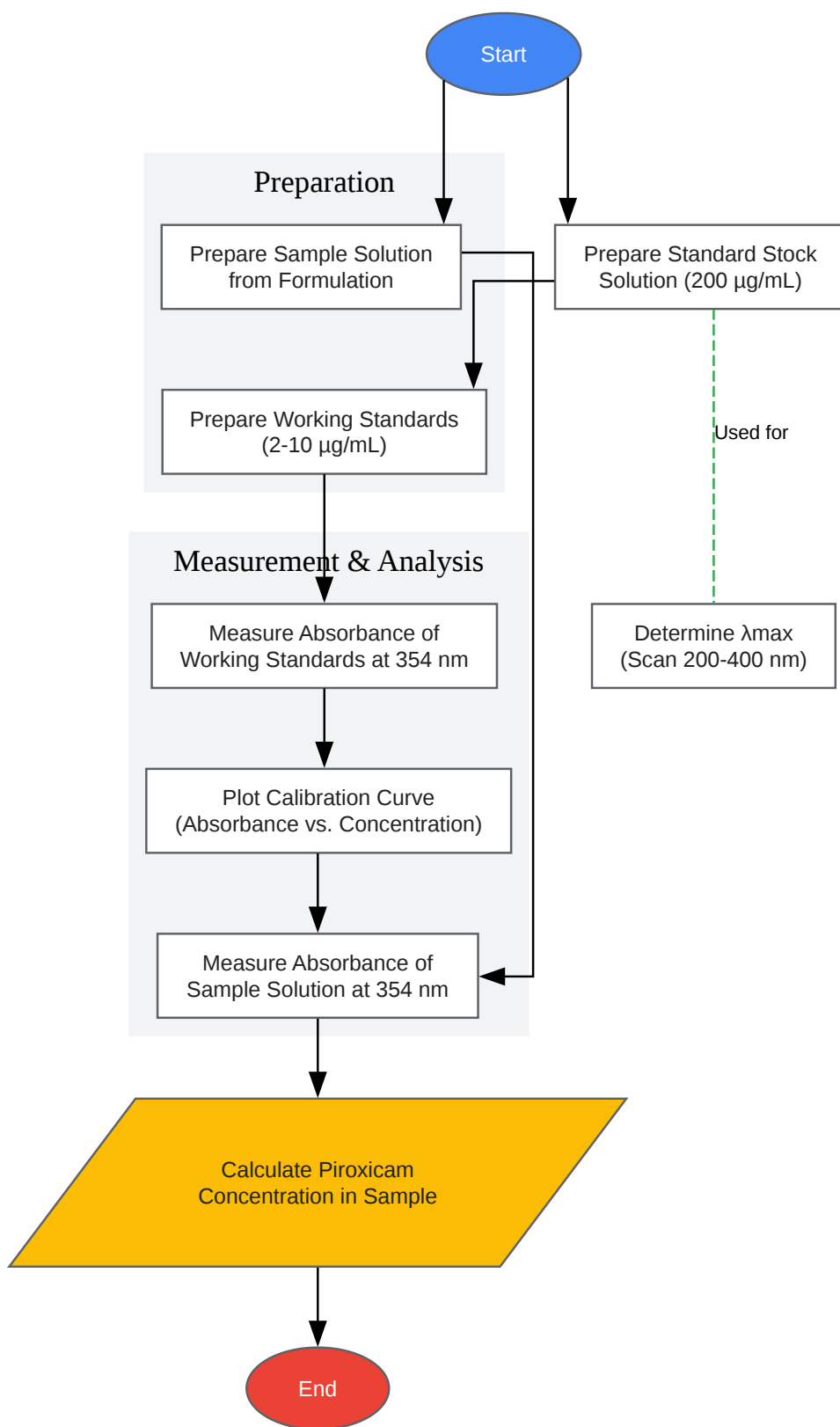
- Measure the absorbance of the final sample solution at 354 nm using PBS (pH 7.4) as a blank.
- Calculate the concentration of piroxicam in the sample solution using the regression equation from the calibration curve.
- Calculate the amount of **piroxicam betadex** in the pharmaceutical dosage form.

Method Validation Summary

The described method was validated according to the International Conference on Harmonization (ICH) guidelines.[\[1\]](#)

Parameter	Result
Wavelength (λ_{max})	354 nm ^[1]
Linearity Range	2-10 $\mu\text{g/mL}$ ^[1]
Correlation Coefficient (R^2)	0.999 ^[1]
Accuracy (% Recovery)	98.86% - 101.44% ^[1]
Precision (% RSD)	< 2% ^[1]
Specificity	No interference from common excipients was observed. ^[1]

Visualizations



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Caption: Experimental workflow for the UV-Vis spectrophotometric assay of **Piroxicam Betadex**.

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- To cite this document: BenchChem. [Application Note: UV-Vis Spectrophotometric Assay for Piroxicam Betadex]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13784931/docs#application-note-uv-vis-spectrophotometric-assay-for-piroxicam-betadex\]](https://www.benchchem.com/product/b13784931/docs#application-note-uv-vis-spectrophotometric-assay-for-piroxicam-betadex)

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